

An In-Depth Technical Guide to Hirsuteine: Chemical Structure and Properties

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Hirsuteine, a tetracyclic indole alkaloid primarily isolated from the plant Uncaria rhynchophylla, has garnered significant interest in the scientific community for its diverse pharmacological activities. This technical guide provides a comprehensive overview of the chemical structure and properties of **Hirsuteine**, intended to serve as a core resource for researchers and professionals in drug development. This document details its structural features, physicochemical properties, and key biological signaling pathways it modulates. Furthermore, it outlines detailed experimental protocols for the investigation of its biological effects.

Chemical Structure and Identification

Hirsuteine is a complex heterocyclic compound belonging to the monoterpene indole alkaloid class. Its chemical structure is characterized by a tetracyclic core, featuring an indole nucleus fused to a quinolizidine moiety.



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Chemical Structure of Hirsuteine

Systematic IUPAC Name: Methyl (2E)-2-[(2S,3R,12bR)-3-ethenyl-1,2,3,4,6,7,12,12b-octahydroindolo[2,3-a]quinolizin-2-yl]-3-methoxyprop-2-enoate[1]

Stereochemistry: The molecule possesses specific stereocenters that are crucial for its biological activity. The designated stereochemistry is (2S,3R,12bR).

Table 1: Chemical Identification of Hirsuteine

Identifier	Value
Molecular Formula	C22H26N2O3[1][2]
Molecular Weight	366.461 g/mol [1]
CAS Number	35467-43-7

Physicochemical Properties

The physicochemical properties of **Hirsuteine** are essential for understanding its behavior in biological systems and for the development of analytical methods and formulations.

Table 2: Physicochemical Properties of **Hirsuteine**

Property	Value	Reference
Physical State	Solid	[3]
Solubility	Soluble in DMSO (100 mg/mL)	[3][4][5]



Note: Experimental data for melting point and boiling point are not readily available. For the related compound Hirsutine, the melting point is 101 $^{\circ}$ C and the predicted boiling point is 531.7 \pm 50.0 $^{\circ}$ C.[6]

Spectral Data

Spectroscopic data is fundamental for the structural elucidation and identification of **Hirsuteine**.

Note: Specific experimental spectral data (¹H-NMR, ¹³C-NMR, IR, UV-Vis) for **Hirsuteine** are not consistently reported in publicly available literature. The following sections describe the expected spectral characteristics based on its structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H-NMR: The proton NMR spectrum is expected to be complex, showing signals corresponding to the aromatic protons of the indole ring, olefinic protons of the ethenyl and methoxyacrylate groups, and a number of aliphatic protons in the quinolizidine ring system.
- 13C-NMR: The carbon-13 NMR spectrum would display signals for all 22 carbon atoms, including those of the indole ring, the quinolizidine skeleton, the ethenyl group, and the methoxyacrylate side chain.

Infrared (IR) Spectroscopy

The IR spectrum of **Hirsuteine** is anticipated to show characteristic absorption bands for its functional groups, including:

- N-H stretching of the indole ring.
- C=O stretching of the ester group.
- C=C stretching of the aromatic and olefinic groups.
- C-O stretching of the ester and methoxy groups.
- C-N stretching of the amine.



Ultraviolet-Visible (UV-Vis) Spectroscopy

The UV-Vis spectrum of **Hirsuteine** is expected to exhibit absorption maxima characteristic of the indole chromophore and the conjugated methoxyacrylate system.

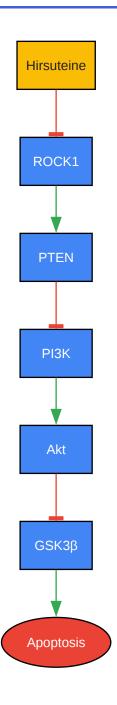
Biological Activity and Signaling Pathways

Hirsuteine has been shown to exert a range of biological effects, particularly in the context of cancer. It modulates several key signaling pathways involved in cell proliferation, survival, and apoptosis.

ROCK1/PTEN/PI3K/GSK3β Pathway

Hirsuteine has been demonstrated to induce apoptosis in cancer cells by modulating the ROCK1/PTEN/PI3K/GSK3β pathway. This signaling cascade plays a crucial role in cell growth and survival.





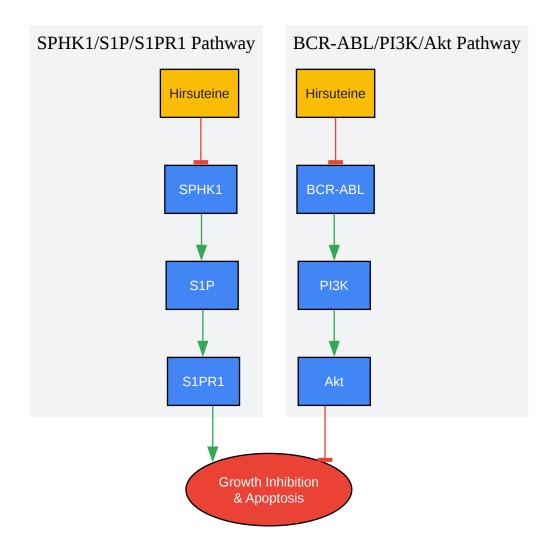
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Hirsuteine's modulation of the ROCK1/PTEN/PI3K/GSK3β pathway.

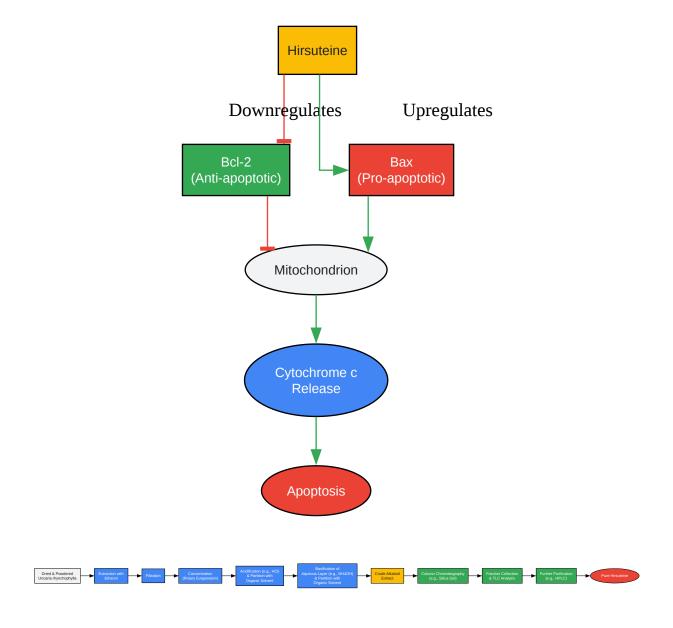
SPHK1/S1P/S1PR1 and BCR-ABL/PI3K/Akt Pathways

In chronic myeloid leukemia cells, **Hirsuteine** has been shown to inhibit the SPHK1/S1P/S1PR1 and BCR-ABL/PI3K/Akt signaling pathways, leading to growth inhibition and apoptosis.[7]









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